

Chemical and physical properties of monopentaerythritol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Pentaerythritol

Cat. No.: B129877

[Get Quote](#)

Monopentaerythritol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Monopentaerythritol, a polyhydric alcohol with the chemical formula $C(CH_2OH)_4$, is a versatile and pivotal intermediate in the chemical industry.^{[1][2]} Its unique symmetrical structure, containing four primary hydroxyl groups, imparts a range of desirable properties, making it a valuable building block in the synthesis of numerous materials.^[3] This technical guide provides an in-depth overview of the chemical and physical properties of monopentaerythritol, its synthesis, and the analytical methods for its characterization, tailored for professionals in research, development, and pharmaceuticals.

Chemical and Physical Properties

Monopentaerythritol is a white, odorless, crystalline solid at room temperature.^{[1][4]} The technical grade product is typically composed of 88% monopentaerythritol and 12% dipentaerythritol.^[5] It is a stable compound under normal conditions.^[1]

Table 1: Physical and Chemical Properties of Monopentaerythritol

Property	Value	References
Molecular Formula	C ₅ H ₁₂ O ₄	[6]
Molar Mass	136.15 g/mol	[6]
Appearance	White crystalline powder	[1][4]
Melting Point	253-262 °C	[3][4][7]
Boiling Point	276 °C at 30 mmHg	[7]
Density	1.396 g/cm ³	[7]
Flash Point	240 °C (closed cup)	[7]
Autoignition Temperature	> 400 °C	[3]
Vapor Pressure	< 1 hPa at 20 °C	[3]

Table 2: Solubility of Monopentaerythritol

Solvent	Solubility	Temperature (°C)	References
Water	56.6 g/L	20	[8]
Water	1 g in 18 mL	15	[4][7]
Ethanol	Soluble	-	[4][7]
Glycerol	Soluble	-	[4][7]
Ethylene Glycol	Soluble	-	[4][7]
Formamide	Soluble	-	[4][7]
Acetone	Insoluble	-	[4][7]
Benzene	Insoluble	-	[4][7]
Carbon Tetrachloride	Insoluble	-	[4][7]
Ether	Insoluble	-	[4][7]
Petroleum Ether	Insoluble	-	[4][7]

Experimental Protocols

Determination of Melting Point

The melting point of mon**opentaerythritol** is determined using the capillary tube method as described in ASTM E324: Standard Test Method for Relative Initial and Final Melting Points and the Melting Range of Organic Chemicals.[\[3\]](#)[\[4\]](#)[\[8\]](#)

- Apparatus: Melting point apparatus, capillary tubes, thermometer.
- Procedure:
 - A small, representative sample of dry mon**opentaerythritol** powder is packed into a capillary tube.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate.
 - The temperature at which the first drop of liquid appears is recorded as the initial melting point.
 - The temperature at which the last solid crystal melts is recorded as the final melting point.
 - The melting range is the difference between the final and initial melting points. A narrow melting range is indicative of high purity.[\[3\]](#)[\[8\]](#)

Determination of Water Solubility

The water solubility of mon**opentaerythritol** is determined following the principles outlined in OECD Guideline 105: Water Solubility.[\[1\]](#)[\[6\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) The flask method is suitable for substances with solubilities above 10^{-2} g/L.

- Apparatus: Erlenmeyer flask with a stopper, constant temperature water bath, analytical balance, filtration system.
- Procedure:

- An excess amount of mon**opentaerythritol** is added to a known volume of deionized water in a flask.
- The flask is sealed and agitated in a constant temperature bath (e.g., 20 °C) for a sufficient period to reach equilibrium (typically 24 hours).
- After equilibrium, the solution is allowed to stand to let undissolved particles settle.
- A sample of the supernatant is carefully withdrawn and filtered to remove any undissolved solid.
- The concentration of mon**opentaerythritol** in the filtrate is determined by a suitable analytical method, such as gravimetry (after evaporation of the solvent) or high-performance liquid chromatography (HPLC).

Determination of Density

The bulk density of mon**opentaerythritol** powder can be determined using methods such as those described in ASTM B962: Standard Test Methods for Density of Powder Metallurgy Products Using Archimedes' Principle or ASTM D6683: Standard Test Method for Measuring Bulk Density Values of Powders and Other Bulk Solids as a Function of Compressive Stress.^[7]
^[12]

- Apparatus: Graduated cylinder, analytical balance.
- Procedure (Bulk Density):
 - A known mass of the mon**opentaerythritol** powder is weighed.
 - The powder is gently poured into a graduated cylinder.
 - The volume occupied by the powder is read from the graduated cylinder.
 - The bulk density is calculated by dividing the mass of the powder by the volume it occupies.

Determination of Purity by Gas Chromatography (GC)

The purity of mon**opentaerythritol** and the quantification of related substances like **dipentaerythritol** are commonly performed by gas chromatography, often after derivatization to increase volatility.

- Apparatus: Gas chromatograph with a flame ionization detector (FID), capillary column suitable for polar compounds, autosampler.
- Procedure (General Overview):
 - Derivatization: A sample of mon**opentaerythritol** is derivatized to form more volatile compounds, for example, by acetylation with acetic anhydride to form **pentaerythritol** tetraacetate.
 - Injection: A known amount of the derivatized sample is injected into the GC.
 - Separation: The components of the sample are separated based on their boiling points and interaction with the stationary phase of the capillary column as they are carried through by an inert gas (e.g., helium).
 - Detection: The separated components are detected by the FID, which generates a signal proportional to the amount of each component.
 - Quantification: The purity of mon**opentaerythritol** is determined by comparing the peak area of the mon**opentaerythritol** derivative to the total area of all peaks in the chromatogram.

Determination of Flash Point

The flash point of mon**opentaerythritol** is determined using a closed-cup method as specified in standards like ASTM D93: Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester.^{[2][13]}

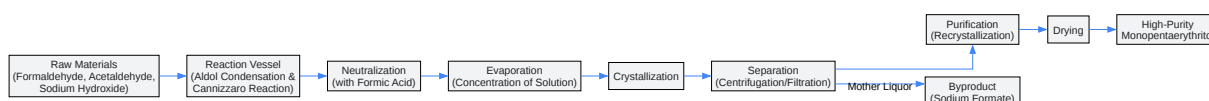
- Apparatus: Pensky-Martens closed-cup flash point tester.
- Procedure:
 - A sample of mon**opentaerythritol** is placed in the test cup of the apparatus.

- The sample is heated at a slow, constant rate with continuous stirring.
- An ignition source is directed into the cup at regular temperature intervals.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.

Industrial Synthesis and Quality Control

Monopentaerythritol is commercially produced through the condensation of formaldehyde and acetaldehyde in the presence of a base catalyst, typically sodium hydroxide or calcium hydroxide.^{[4][10]} The reaction is a base-catalyzed aldol condensation followed by a crossed Cannizzaro reaction.

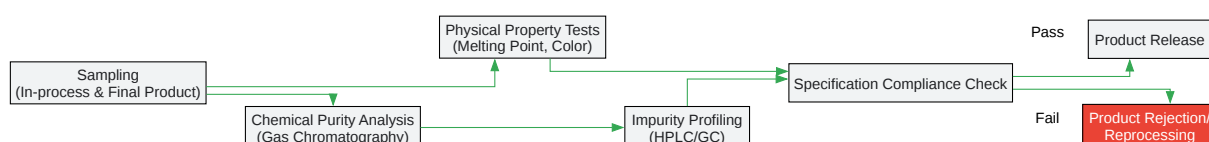
Industrial Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Industrial synthesis workflow for monopentaerythritol.

Quality Control Workflow



[Click to download full resolution via product page](#)

Caption: Quality control workflow for monopentaerythritol production.

Applications in Drug Development and Research

While primarily an industrial chemical, monopentaerythritol and its derivatives have applications in the pharmaceutical industry, mainly as excipients and in the synthesis of active pharmaceutical ingredients (APIs).

- **Excipients:** Its derivatives, such as pentaerythritol esters, can be used as plasticizers, emulsifiers, and stabilizers in various drug formulations.[14]
- **Drug Synthesis:** The four primary hydroxyl groups provide a scaffold for the synthesis of more complex molecules with potential therapeutic applications.
- **Drug Delivery:** The polyol structure can be functionalized to create drug delivery systems, such as dendrimers and star-shaped polymers.

Conclusion

Monopentaerythritol is a fundamental chemical with well-defined physical and chemical properties. Its production is a mature industrial process with established quality control measures. For researchers and professionals in drug development, understanding these core characteristics is essential for its effective use in formulations and as a starting material for the synthesis of novel compounds. The standardized methods for its characterization ensure consistency and quality, which are paramount in the pharmaceutical and research fields.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. oecd.org [oecd.org]

- 2. Flash Point - Prime Process Safety Center [primeprocesssafety.com]
- 3. store.astm.org [store.astm.org]
- 4. "ASTM E324: 2023 Organic Chemicals Melting Points Test Method" [bsbedge.com]
- 5. store.astm.org [store.astm.org]
- 6. laboratuar.com [laboratuar.com]
- 7. store.astm.org [store.astm.org]
- 8. infinitalab.com [infinitalab.com]
- 9. oecd.org [oecd.org]
- 10. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 11. OECD 105 - Water Solubility Test at 20°C - Analytice [analytice.com]
- 12. qualtechproductsindustry.com [qualtechproductsindustry.com]
- 13. store.astm.org [store.astm.org]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Chemical and physical properties of monopentaerythritol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b129877#chemical-and-physical-properties-of-monopentaerythritol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com